

Application Notes and Protocols for Fenbutatin Oxide Residue Analysis in Crops

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Compound of Interest

Compound Name: *Fenbutatin oxide*

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Introduction

Fenbutatin oxide is an organotin miticide used to control mites on a variety of fruit, vegetable, and field crops.[1][2] Due to its potential toxicity and persistence, regulatory bodies worldwide have established maximum residue limits (MRLs) for **fenbutatin oxide** in agricultural commodities.[1][3] Accurate and sensitive analytical methods are crucial for monitoring its residues to ensure food safety and compliance with these regulations.

This document provides detailed application notes and protocols for the analysis of **fenbutatin oxide** residues in various crop matrices. The methodologies described are based on established and validated techniques, primarily utilizing Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) and High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS).

Analytical Methodologies

The determination of **fenbutatin oxide** residues in crops presents analytical challenges due to its low volatility and the complexity of plant matrices.[3] Two primary analytical approaches have been successfully employed:

- Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS): This technique requires a derivatization step to convert the non-volatile **fenbutatin oxide** into a more volatile and

thermally stable compound suitable for GC analysis.[3] Grignard reagents, such as pentylmagnesium bromide or ethyl magnesium bromide, are commonly used for this purpose.[1][4][5][6][7] GC-MS/MS offers high selectivity and sensitivity for the detection of the derivatized analyte.[1]

- High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS): This method eliminates the need for derivatization, simplifying the sample preparation process.[3] HPLC-MS/MS is well-suited for the analysis of polar and thermally labile pesticides and provides excellent sensitivity and selectivity.[3][8] A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method is often employed for sample preparation.[3][9][10][11]

Experimental Protocols

Protocol 1: Fenbutatin Oxide Residue Analysis by GC-MS/MS

This protocol is based on the derivatization of **fenbutatin oxide** followed by GC-MS/MS analysis and is suitable for fruits and vegetables.[1][4]

1. Sample Preparation and Extraction:

- Homogenize a representative sample of the crop.
- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetone and 10 mL of hexane.[1]
- Vortex for 5 minutes and then centrifuge at 4000 rpm for 5 minutes.
- Collect the supernatant. Repeat the extraction step on the residue.
- Combine the supernatants and evaporate to near dryness under a gentle stream of nitrogen at 40°C.

2. Derivatization:

- Re-dissolve the residue in 2 mL of hexane.
- Add 1 mL of pentylmagnesium bromide (2 M in diethyl ether).[1]
- Vortex for 2 minutes and let the reaction proceed for 15 minutes at room temperature.[6]
- Slowly add 5 mL of 1 M HCl to stop the reaction.
- Vortex for 1 minute and centrifuge at 4000 rpm for 5 minutes.
- Collect the upper hexane layer.

3. Clean-up:

- Prepare a solid-phase extraction (SPE) cartridge containing Florisil and Envi-Carb.[1]
- Condition the cartridge with 5 mL of hexane.
- Load the hexane extract onto the cartridge.
- Elute the derivatized **fenbutatin oxide** with 10 mL of a hexane-dichloromethane mixture (e.g., 4:1, v/v).[6]
- Evaporate the eluate to a final volume of 1 mL for GC-MS/MS analysis.

4. GC-MS/MS Parameters:

- GC Column: Rtx-5 ms (30 m × 0.25 mm × 0.25 µm) or equivalent.[1]
- Inlet Temperature: 300°C.[1]
- Injection Mode: Splitless.[1]
- Oven Temperature Program: 50°C (hold 1 min), ramp at 20°C/min to 300°C (hold 7 min).[1]
- MS Ionization Mode: Electron Ionization (EI).[1]
- Acquisition Mode: Multiple Reaction Monitoring (MRM).[1][7]

Protocol 2: Fenbutatin Oxide Residue Analysis by HPLC-MS/MS (Modified QuEChERS)

This protocol utilizes a modified QuEChERS method for extraction and clean-up, followed by direct analysis using HPLC-MS/MS, and is applicable to a wide range of crops.[3][9][10][11]

1. Sample Preparation and Extraction:

- Weigh 10 g of the homogenized crop sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile containing 1% formic acid.[3][9][10]
- Add QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl).
- Shake vigorously for 1 minute and centrifuge at 5000 rpm for 5 minutes.

2. Dispersive Solid-Phase Extraction (d-SPE) Clean-up:

- Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a 2 mL microcentrifuge tube.
- Add d-SPE sorbents, typically 150 mg MgSO₄ and 50 mg Primary Secondary Amine (PSA). [3][9][10]

- Vortex for 30 seconds and centrifuge at 10000 rpm for 5 minutes.
- Filter the supernatant through a 0.22 µm filter into an autosampler vial for HPLC-MS/MS analysis.

3. HPLC-MS/MS Parameters:

- HPLC Column: Hypersil Gold C18 (100 mm × 2.1 mm, 3.0 µm) or equivalent.[12]
- Mobile Phase: A) Methanol, B) 0.1% Formic acid in water.[12]
- Gradient: Start at 60% A, ramp to 95% A over 4 minutes, hold for 2 minutes, then return to initial conditions.[12]
- Flow Rate: 0.25 mL/min.[12]
- Injection Volume: 10 µL.[3][12]
- MS Ionization Mode: Positive Electrospray Ionization (ESI+).[3][12]
- Acquisition Mode: Multiple Reaction Monitoring (MRM).[3][12]
- MRM Transitions (example): m/z 518.96 → 463.04 (quantitative) and 518.96 → 350.91 (qualitative).[3][12]

Data Presentation

The performance of the analytical methods for **fenbutatin oxide** in various crops is summarized in the tables below.

Table 1: Performance Data for GC-MS/MS Method

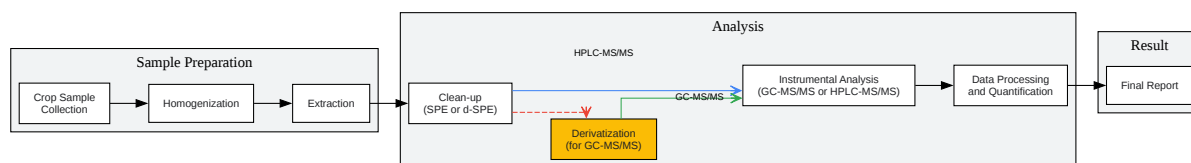
Crop Matrix	Spiking Levels (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD, %)	Limit of Quantification (LOQ, mg/kg)	Reference
Fruits & Vegetables	0.01, 0.02, 0.05	76.2 - 92.0	< 8.5	Not Specified	[4]
Fruits & Vegetables	Not Specified	74.1 - 124.5	< 5.0	Not Specified	[1]
Oranges	0.1 - 0.4	79.6 - 109.6	3.60 - 9.04	0.1	[6]
Apple	0.01, 0.02, 0.05, 0.2	72.4 - 107.1	0.4 - 14.2	0.0034 (as Sn)	[7]

Table 2: Performance Data for HPLC-MS/MS (Modified QuEChERS) Method

Crop Matrix	Spiking Levels (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD, %)	Limit of Quantification (LOQ, mg/kg)	Reference
Tobacco	0.02, 0.1, 0.5	79.04 - 97.12	3.30 - 10.96	0.007	[3][9][10]
Rice	0.02, 0.1, 0.5	79.04 - 97.12	3.30 - 10.96	0.007	[3][9][10]
Grapes	Not Specified	~90	< 13	low ng/g range	[13]

Experimental Workflow Diagram

The following diagram illustrates the general workflow for **fenbutatin oxide** residue analysis in crops.



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Caption: General workflow for **fenbutatin oxide** residue analysis.

Conclusion

The described GC-MS/MS and HPLC-MS/MS methods provide reliable and sensitive approaches for the determination of **fenbutatin oxide** residues in a variety of crop matrices. The choice of method may depend on the available instrumentation, the specific crop matrix,

and the required limit of quantification. The HPLC-MS/MS method with a modified QuEChERS sample preparation is generally simpler and faster due to the omission of the derivatization step. Proper validation of the chosen method in the specific laboratory and for each matrix is essential to ensure accurate and defensible results.

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